

Application Notes and Protocols for SQOR Activity Assay Using HTS07545

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Compound of Interest

Compound Name: HTS07545

Cat. No.: B10857871

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These application notes provide a detailed protocol for determining the activity of Sulfide:Quinone Oxidoreductase (SQOR) and its inhibition by **HTS07545** using a high-throughput screening (HTS) compatible colorimetric assay.

Introduction

Sulfide:Quinone Oxidoreductase (SQOR) is a mitochondrial enzyme that catalyzes the first, irreversible step in the metabolism of hydrogen sulfide (H_2S), a critical signaling molecule.^{[1][2][3][4]} SQOR plays a crucial role in maintaining H_2S homeostasis and has emerged as a therapeutic target for conditions such as heart failure.^{[1][2][5][6]} **HTS07545** is a potent inhibitor of human SQOR.^{[5][6]} This document outlines the principles and a detailed protocol for an in vitro SQOR activity assay, which can be utilized for the characterization of inhibitors like **HTS07545**.

The assay is an endpoint colorimetric method that relies on the reduction of 2,6-dichlorophenolindophenol (DCIP).^[1] SQOR utilizes a water-soluble coenzyme Q derivative (CoQ_1) and sulfite as acceptors in the oxidation of H_2S .^[1] The reduced CoQ_1 then non-enzymatically reduces the blue dye DCIP, leading to a loss of absorbance at 600 nm, which is proportional to SQOR activity.^[1]

Data Presentation

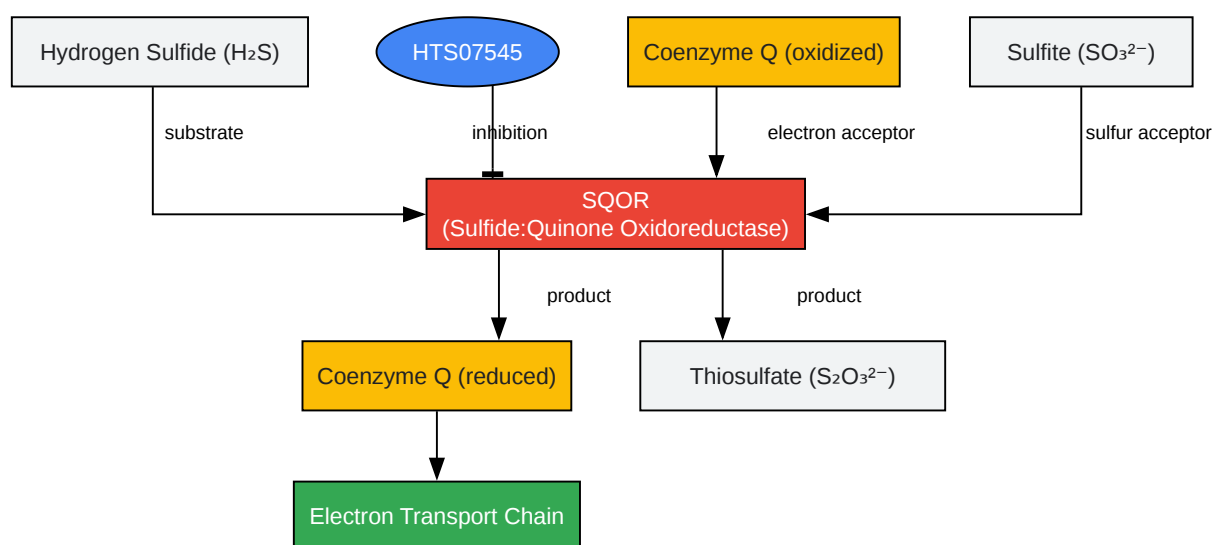
Table 1: Inhibitory Activity of **HTS07545** against Human SQOR

Compound	IC ₅₀ (nM)	Assay Method
HTS07545	30	DCIP Endpoint Assay

This data is derived from high-throughput screening of small-molecule libraries.[1][5][6]

Signaling Pathway

The following diagram illustrates the central role of SQOR in the mitochondrial H₂S oxidation pathway. SQOR oxidizes H₂S and transfers electrons to the electron transport chain via coenzyme Q, while also producing a persulfide. Inhibition of SQOR by compounds like **HTS07545** leads to an increase in cellular H₂S levels.



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Caption: SQOR signaling pathway and inhibition by **HTS07545**.

Experimental Protocols

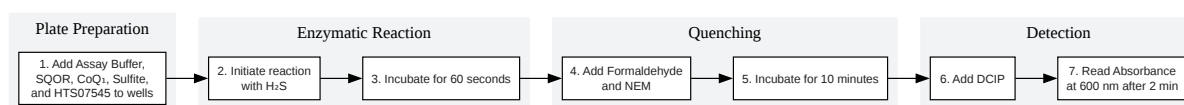
SQOR Inhibition Assay using DCIP Endpoint Method

This protocol is adapted from a high-throughput screening assay for the discovery of SQOR inhibitors.[1]

Materials and Reagents:

- Recombinant human SQOR
- **HTS07545** (or other test compounds)
- Coenzyme Q₁ (CoQ₁)
- Sodium Sulfite (Sulfite)
- Hydrogen Sulfide (H₂S) donor (e.g., NaHS)
- 2,6-dichlorophenolindophenol (DCIP)
- Formaldehyde
- N-ethylmaleimide (NEM)
- Assay Buffer (e.g., 100 mM potassium phosphate buffer, pH 7.4)
- 96-well microplates
- Microplate reader capable of measuring absorbance at 600 nm

Experimental Workflow Diagram:



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References

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